

An In-depth Technical Guide to the Physical Properties of 1,2-Cyclohexanedione

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Compound of Interest

Compound Name: 1,2-Cyclohexanedione

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1,2-Cyclohexanedione**, specifically its melting and boiling points. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize this compound in their work. The guide includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow for these procedures.

Physical Properties of 1,2-Cyclohexanedione

1,2-Cyclohexanedione is a diketone that presents as a white to pale yellow solid at room temperature.^{[1][2]} Its physical characteristics are crucial for its handling, storage, and application in various chemical syntheses and biological assays.

Data Presentation: Melting and Boiling Points

The melting and boiling points of **1,2-Cyclohexanedione** have been reported across various sources. The data is summarized in the table below for easy comparison.

Physical Property	Value Range	Conditions
Melting Point	34 - 40 °C	Not Specified
38 - 40 °C	Not Specified	
34 - 38 °C	(lit.)	
35 - 38 °C	Not Specified	
40 °C	Not Specified	
Boiling Point	193 - 195 °C	(lit.)
194 °C	Not Specified	

References:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

The following are detailed methodologies for the determination of the melting and boiling points of a solid organic compound such as **1,2-Cyclohexanedione**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is based on the capillary method, which is widely used for its accuracy and the small amount of sample required.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (if not integrated into the apparatus)

Procedure:

- **Sample Preparation:** Place a small amount of **1,2-Cyclohexanedione** on a clean, dry watch glass. Using a mortar and pestle, finely powder the sample.
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. The packed sample should be approximately 2-3 mm in height.
- **Measurement:**
 - Place the capillary tube into the sample holder of the melting point apparatus.
 - Set the heating rate to a rapid setting to quickly approach the expected melting point (based on literature values).
 - When the temperature is about 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute.
 - Carefully observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last crystal of the solid melts (the end of the melting range).
- **Reporting:** The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a solid compound like **1,2-Cyclohexanedione**, the boiling point is determined

after it has been melted. The Thiele tube method is a common and effective technique for this purpose.

Apparatus:

- Thiele tube
- Small test tube (ignition tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (Bunsen burner or hot plate)
- Liquid for the heating bath (e.g., mineral oil or silicone oil)
- Rubber band or wire to attach the test tube to the thermometer

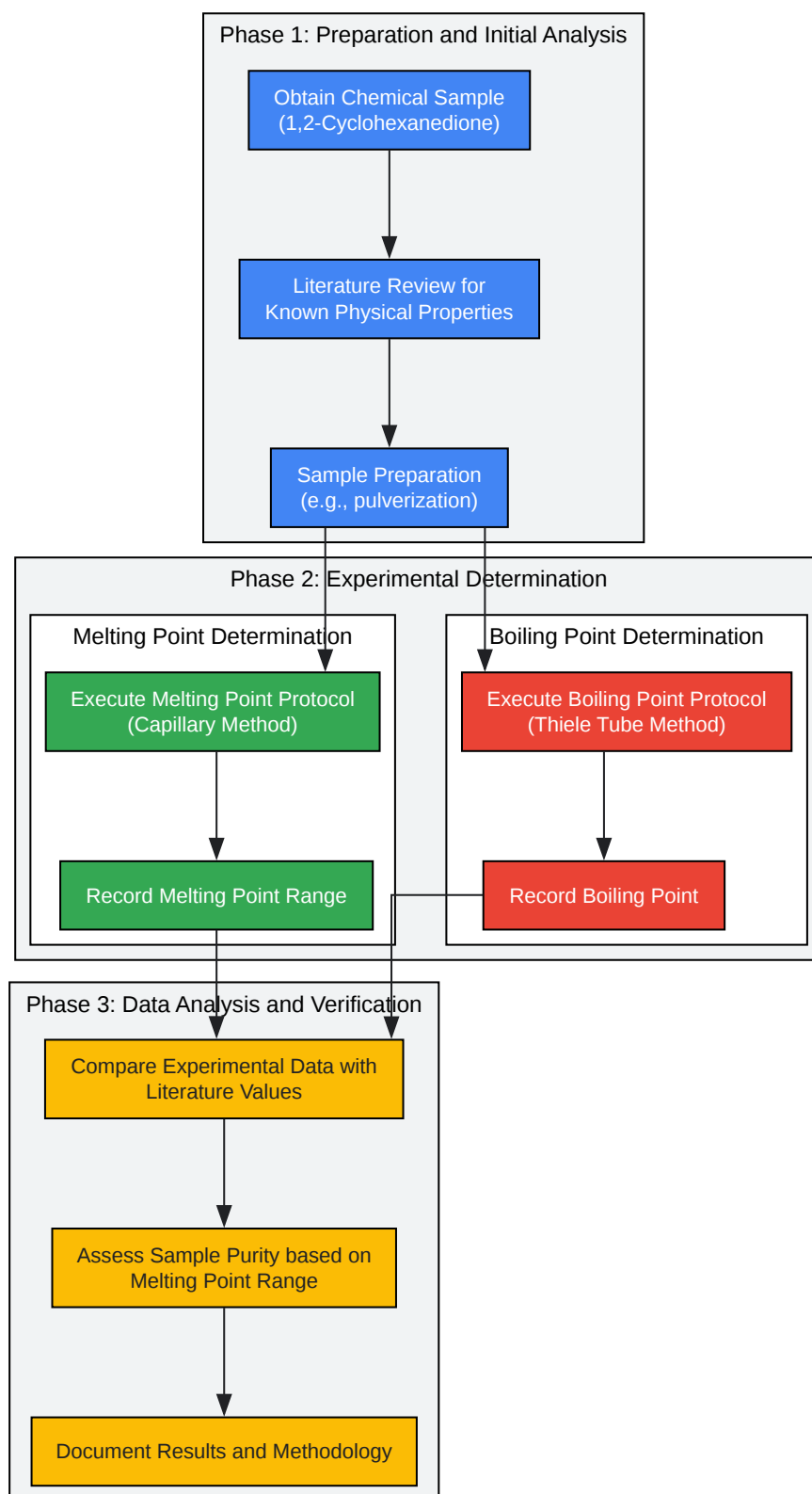
Procedure:

- Sample Preparation: Place a small amount of **1,2-Cyclohexanedione** into the small test tube.
- Assembly:
 - Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
 - Place a capillary tube (sealed end up) into the test tube containing the sample.
 - Clamp the Thiele tube to a retort stand and fill it with the heating liquid until the side arm is about two-thirds full.
 - Insert the thermometer and the attached test tube into the Thiele tube, ensuring the sample is below the level of the heating liquid.
- Heating:

- Gently heat the side arm of the Thiele tube with a small flame or on a hot plate. The convection currents in the tube will ensure uniform heating of the liquid bath.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor of the substance has displaced all the air.
- Measurement:
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. At the moment the bubbling ceases and the liquid just begins to enter the capillary tube, the vapor pressure inside the capillary is equal to the atmospheric pressure.
 - Record the temperature at this point. This is the boiling point of the substance.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a chemical sample.



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Caption: Workflow for determining physical properties.

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